

Personal protective equipment for handling 5,10-methylene-THF

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Compound of Interest

Compound Name: 5,10-methylene-THF

Cat. No.: B13388660

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Essential Safety and Handling Guide for 5,10-methylene-THF

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of 5,10-methylene-tetrahydrofolate (**5,10-methylene-THF**). The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting, thereby building a foundation of trust and safety in your research endeavors.

While a specific Safety Data Sheet (SDS) for **5,10-methylene-THF** is not readily available, information from the closely related compound, (6R,S)-5,10-Methenyl-5,6,7,8-tetrahydrofolic Acid, indicates that it is not classified as a hazardous substance. Consequently, the following recommendations are based on the assumption of a similar low-hazard profile for **5,10-methylene-THF**, treating it as a non-hazardous powder with considerations for its known instability.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling any chemical. For **5,10-methylene-THF**, which is a powder, the primary risks are inhalation of dust and potential degradation of the compound. The following table outlines the recommended PPE.

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile Gloves	Powder-free nitrile gloves are recommended to prevent skin contact and contamination of the product.
Eye Protection	Safety Glasses with Side Shields	To protect eyes from any airborne powder.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect clothing.
Respiratory Protection	Not generally required	If there is a risk of generating significant dust, a dust mask (e.g., N95) may be considered.

Storage and Handling for Stability

Tetrahydrofolates are known to be susceptible to oxidation and degradation, particularly when exposed to air, light, and heat. Proper storage and handling are critical to maintain the integrity of **5,10-methylene-THF**.

Condition	Specification	Rationale
Temperature	Store at -20°C or below	Long-term frozen storage helps to minimize degradation.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen)	Minimizes oxidation of the compound.
Light	Protect from light	Store in an amber vial or a container wrapped in foil.
Moisture	Keep container tightly sealed	Prevents degradation due to moisture.
Solutions	Prepare solutions fresh and use immediately	Folate stability is significantly lower in solution.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for the safe handling of **5,10-methylene-THF** from receipt to experimental use.

Receiving and Initial Storage

- Upon receipt, inspect the container for any damage.
- Record the date of receipt on the container.
- Store the container immediately at -20°C or below, protected from light.

Preparation for Use

- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation of moisture on the cold powder.
- Conduct all weighing and handling of the powder in a clean, dry, and controlled environment, such as a fume hood or a designated weighing station, to minimize air exposure and inhalation of any dust.

- Use clean, dry spatulas and weighing boats.

Solution Preparation

- Due to the instability of **5,10-methylene-THF** in solution, it is crucial to prepare solutions immediately before use.
- Use deoxygenated solvents (e.g., by sparging with nitrogen or argon) to minimize oxidation.
- Protect the solution from light by using amber vials or wrapping the container in foil.
- Keep solutions on ice if they are to be used within a short period.

Experimental Use

- When adding the **5,10-methylene-THF** solution to your experimental system, do so efficiently to minimize the time the solution is exposed to ambient conditions.
- For cell culture experiments, ensure the final concentration is appropriate and that the solvent is compatible with your cells.

Disposal Plan

As a non-hazardous chemical, the disposal of **5,10-methylene-THF** should follow standard laboratory procedures for non-hazardous waste.

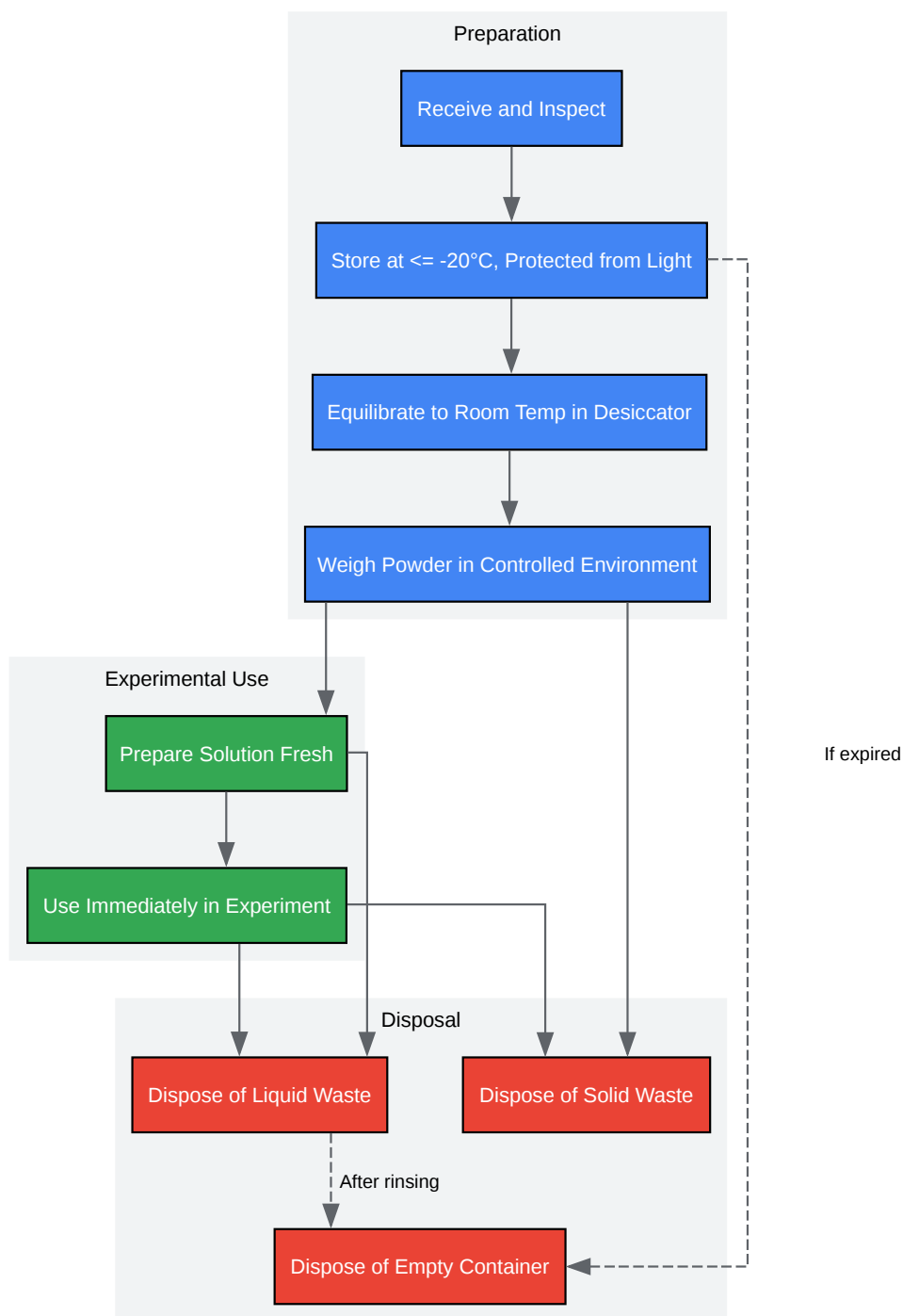
- Solid Waste:
 - Unused or expired **5,10-methylene-THF** powder should be disposed of in the solid chemical waste stream.
 - Contaminated items such as weighing boats, gloves, and paper towels should be placed in a sealed bag and disposed of in the solid waste.
- Liquid Waste:
 - Small quantities of aqueous solutions may be permissible for drain disposal, depending on institutional and local regulations. Always check with your institution's Environmental Health and Safety (EHS) office.^{[1][2]}

- Solutions containing organic solvents or other hazardous materials must be disposed of as hazardous chemical waste.
- Empty Containers:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as chemical waste.
 - After rinsing, the label should be defaced, and the container can be disposed of in the regular trash or recycled according to institutional policies.^[2]

Visual Workflow for Safe Handling

The following diagram illustrates the recommended workflow for the safe handling of **5,10-methylene-THF**.

Safe Handling Workflow for 5,10-methylene-THF

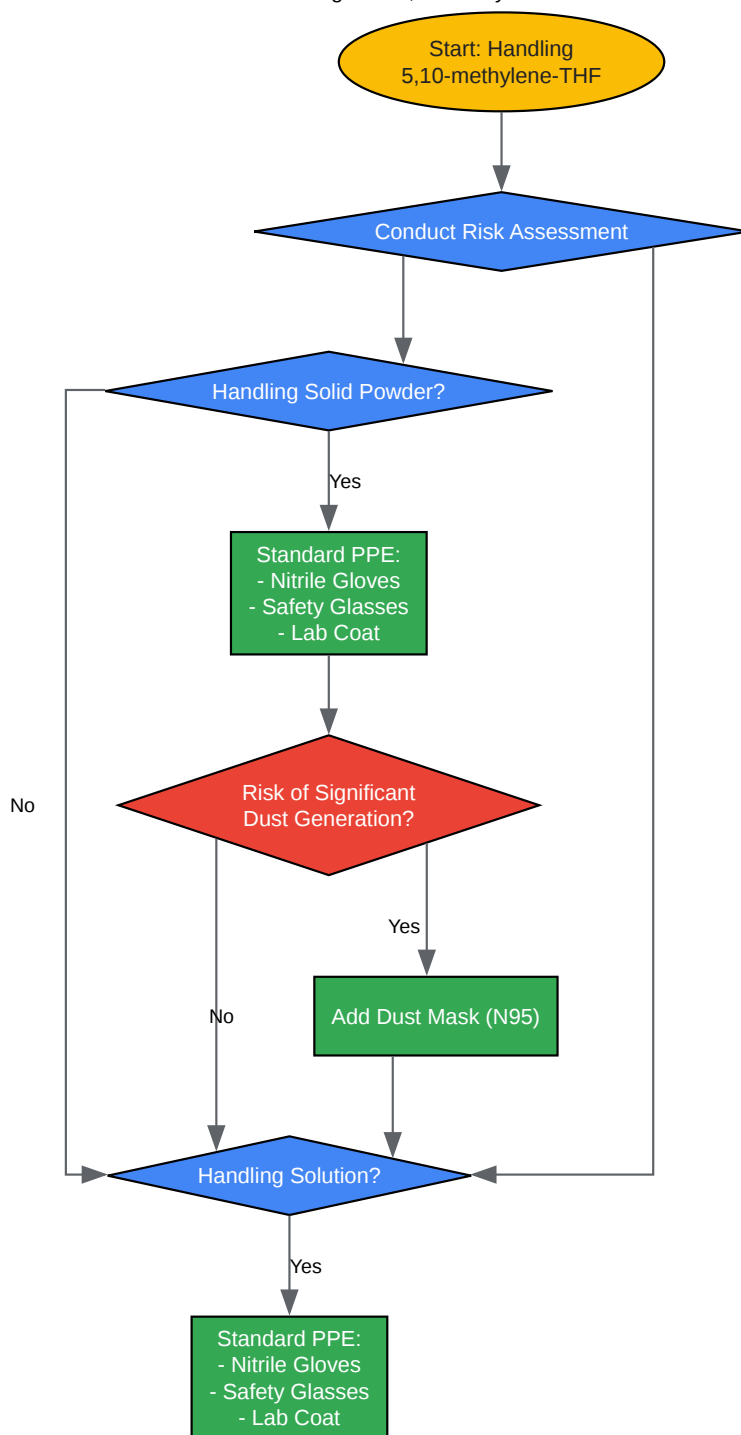
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Caption: A flowchart outlining the key steps for safely handling **5,10-methylene-THF**.

PPE Selection Logic

This diagram illustrates the decision-making process for selecting the appropriate PPE when handling **5,10-methylene-THF**.

PPE Selection Logic for 5,10-methylene-THF

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Caption: A decision tree for selecting appropriate PPE based on the physical form of **5,10-methylene-THF**.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 2. sfasu.edu [sfasu.edu]
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